

PF-06840003 molecular weight and formula

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Compound of Interest

Compound Name: PF-06840003

Cat. No.: B1679684

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An In-depth Technical Guide to **PF-06840003**

Introduction

PF-06840003, also known as EOS200271, is a potent and highly selective, orally available small molecule inhibitor of indoleamine 2,3-dioxygenase 1 (IDO1).^{[1][2]} IDO1 is an immunosuppressive enzyme that is often overexpressed in a wide range of cancers, playing a crucial role in tumor immune evasion.^{[1][3]} This technical guide provides a comprehensive overview of the molecular properties, mechanism of action, and relevant experimental data for **PF-06840003**, intended for researchers, scientists, and professionals in drug development.

Molecular and Chemical Properties

The key molecular and chemical properties of **PF-06840003** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₉ FN ₂ O ₂ [2] [4] [5]
Molecular Weight	232.21 g/mol [2] [4] [5]
CAS Number	198474-05-4 [2]
Appearance	Light yellow to yellow solid [2]
Synonyms	EOS200271, EOS-200271 [5]
IUPAC Name	3-(5-Fluoro-1H-indol-3-yl)pyrrolidine-2,5-dione [5]

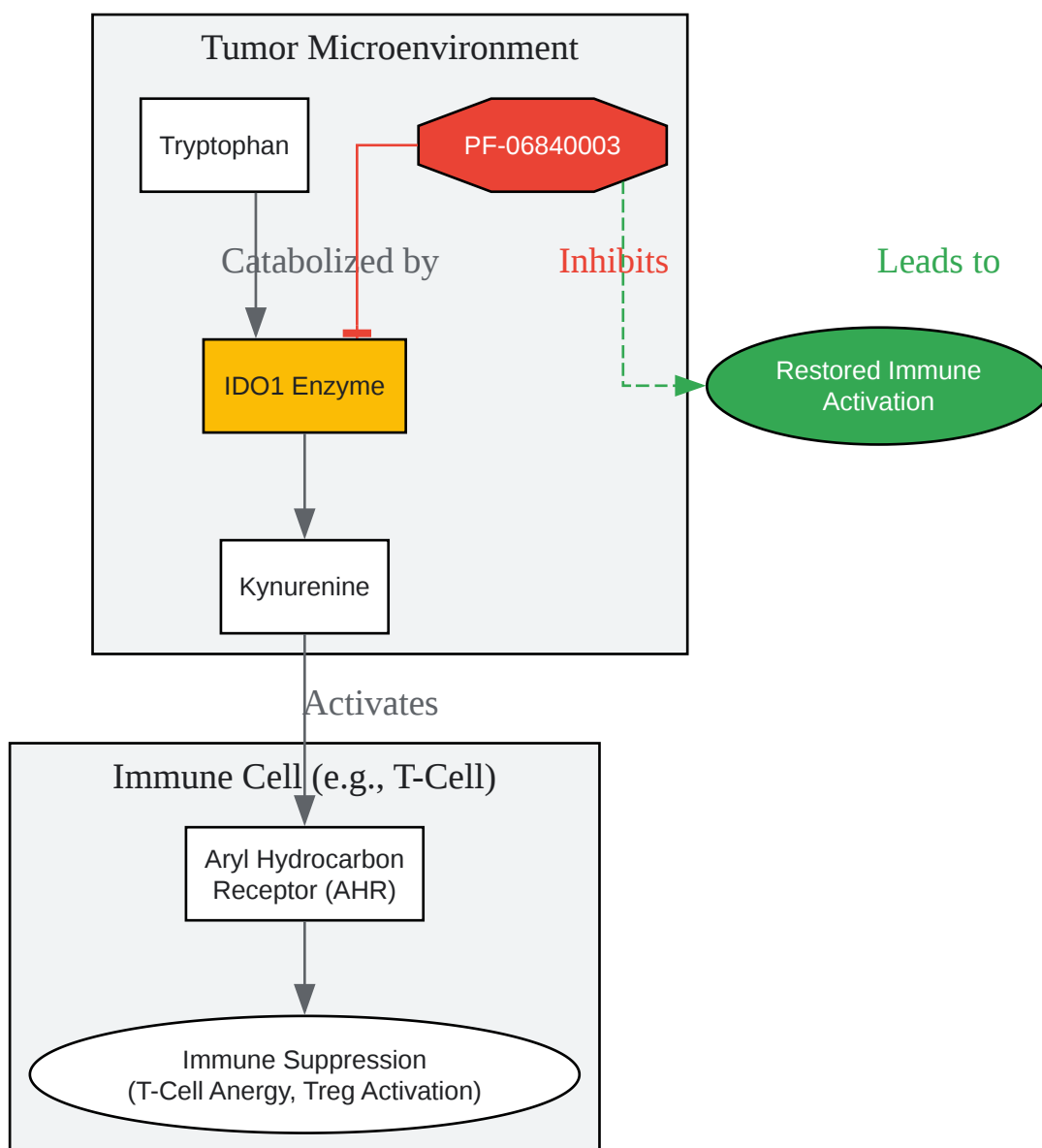
Mechanism of Action

PF-06840003 functions as a tryptophan non-competitive, non-heme binding inhibitor of the IDO1 enzyme.[\[3\]](#) The IDO1 enzyme is a key regulator of immune responses through its catabolism of the essential amino acid tryptophan into kynurenine.[\[6\]](#)[\[7\]](#) This degradation of tryptophan and accumulation of its metabolites within the tumor microenvironment leads to the suppression of effector T-cell and natural killer cell function, while promoting the activity of regulatory T-cells (Tregs) and myeloid-derived suppressor cells (MDSCs).[\[3\]](#)[\[6\]](#)

By selectively binding to and inhibiting IDO1, **PF-06840003** blocks this immunosuppressive pathway.[\[1\]](#)[\[6\]](#) This inhibition leads to a restoration of tryptophan levels and a reduction in kynurenine, thereby reversing T-cell anergy and enhancing the proliferation and activation of various immune cells.[\[6\]](#)[\[8\]](#) The ultimate effect is a restored immune surveillance of tumors, potentially leading to the elimination of cancer cells.[\[1\]](#)

Signaling Pathway

The following diagram illustrates the IDO1 metabolic pathway and the inhibitory action of **PF-06840003**.



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